

# 4-Chloro-3-methoxyaniline molecular structure and weight

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## Compound of Interest

Compound Name: 4-Chloro-3-methoxyaniline

Cat. No.: B081333

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An In-Depth Technical Guide to **4-Chloro-3-methoxyaniline**: Structure, Synthesis, and Applications

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **4-Chloro-3-methoxyaniline** (CAS No. 13726-14-2), a critical chemical intermediate in the pharmaceutical and fine chemical industries. Designed for researchers, medicinal chemists, and process development scientists, this document delves into the molecule's core characteristics, provides a validated synthetic protocol with mechanistic insights, and explores its chemical reactivity and applications, particularly in drug discovery.

## Core Molecular Structure and Physicochemical Properties

**4-Chloro-3-methoxyaniline** is a substituted aniline, an aromatic compound featuring a benzene ring functionalized with an amino ( $-NH_2$ ), a chloro ( $-Cl$ ), and a methoxy ( $-OCH_3$ ) group.<sup>[1][2]</sup> The relative positioning of these groups (amino at C1, methoxy at C3, and chloro at C4) dictates its electronic properties and reactivity, making it a versatile building block. The electron-donating nature of the amino and methoxy groups, combined with the electron-withdrawing and steric influence of the chloro group, creates a unique substrate for electrophilic aromatic substitution and reactions involving the amino moiety.

Its role as a precursor is significant, notably in the synthesis of targeted therapeutics such as Raf kinase inhibitors, which are crucial in oncology research.[\[2\]](#)[\[3\]](#)

#### Data Summary: Key Identifiers and Properties

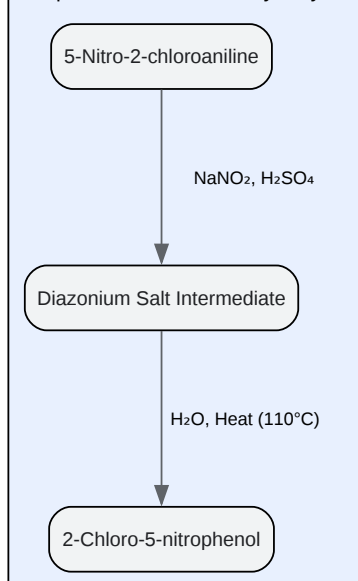
Parameter	Value	Source(s)
IUPAC Name	4-chloro-3-methoxyaniline	<a href="#">[1]</a> <a href="#">[4]</a>
CAS Number	13726-14-2	<a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Formula	C <sub>7</sub> H <sub>8</sub> ClNO	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Molecular Weight	157.60 g/mol	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Synonyms	4-Chloro-m-anisidine, 5-Amino-2-chloroanisole	<a href="#">[5]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Appearance	White to amber or brown crystalline powder	<a href="#">[4]</a>
Melting Point	77-82 °C	<a href="#">[4]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a>

## Validated Multi-Step Synthesis Protocol

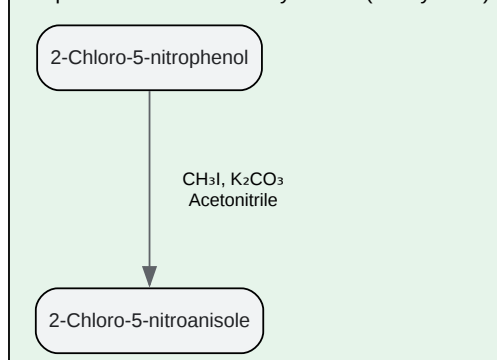
The synthesis of **4-Chloro-3-methoxyaniline** is typically achieved through a multi-step pathway starting from a commercially available substituted nitroaniline. The following protocol, adapted from established chemical literature, provides a reliable route to the target molecule.[\[2\]](#) It is a self-validating system where the successful isolation and characterization of each intermediate confirms the efficacy of the preceding step.

## Experimental Workflow Diagram

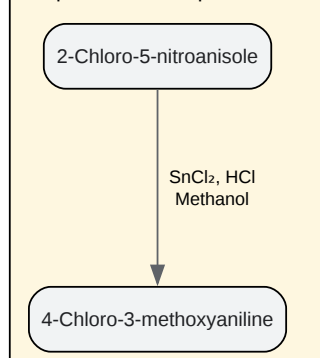
## Step 1: Diazotization &amp; Hydrolysis

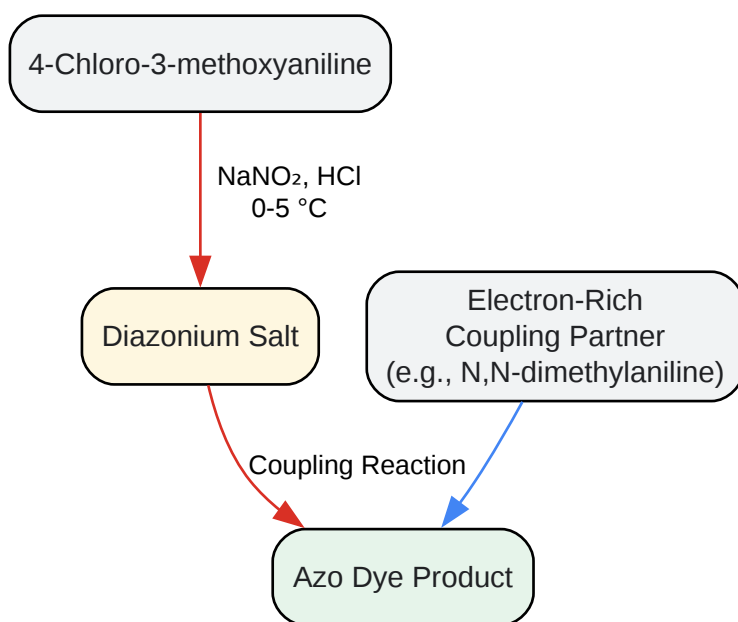


## Step 2: Williamson Ether Synthesis (Methylation)



## Step 3: Nitro Group Reduction





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## References

- 1. 4-Chloro-3-methoxyaniline | C<sub>7</sub>H<sub>8</sub>ClNO | CID 13103692 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Chloro-3-methoxyaniline | 13726-14-2 [chemicalbook.com]
- 3. nbinno.com [nbinno.com]
- 4. 4-Chloro-3-methoxyaniline, 98% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 5. scbt.com [scbt.com]
- 6. molbase.com [molbase.com]
- 7. 4-Chloro-3-methoxyaniline 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 8. 4-Chloro-3-methoxyaniline, 98% | Fisher Scientific [fishersci.ca]
- 9. chemwhat.com [chemwhat.com]

- 10. 4-Chloro-3-methoxyaniline | 13726-14-2 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 11. 4-Chloro-3-methoxyaniline | 13726-14-2 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 12. 13726-14-2 CAS MSDS (4-Chloro-3-methoxyaniline) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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